

# Essential Safety and Disposal Guidance for BMS-262084

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## Compound of Interest

Compound Name: BMS-262084

Cat. No.: B1667191

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For immediate use by researchers, scientists, and drug development professionals.

This document provides crucial safety information and procedural guidance for the proper disposal of **BMS-262084**, a potent and selective irreversible inhibitor of factor XIa. Due to the absence of a specific Safety Data Sheet (SDS) for this research compound, the following procedures are based on general best practices for handling potent, biologically active small molecules and compounds of the azetidinone class. A thorough risk assessment should be conducted by qualified personnel before handling and disposal.

## Chemical and Physical Properties

While a comprehensive official dataset for **BMS-262084** is not publicly available, the following information has been compiled from scientific literature.

Property	Data
Chemical Name	BMS-262084
Molecular Formula	C <sub>20</sub> H <sub>24</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	398.43 g/mol
Chemical Class	4-carboxy-2-azetidinone
Known Biological Activity	Potent, selective, and irreversible inhibitor of factor XIa; exhibits antithrombotic effects.[1][2]
Solubility	Soluble in DMSO.[1]
Storage	Store at -20°C for short-term and -80°C for long-term storage.[1]

## Standard Operating Procedure for Disposal

The following step-by-step protocol is a general guideline. All procedures must be in strict accordance with local, state, and federal regulations.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Given the potent biological activity, consider double-gloving.

### 2. Decontamination:

- There is no established specific decontamination protocol for **BMS-262084**.
- For minor spills on surfaces, use a suitable laboratory detergent and rinse thoroughly.
- All disposable materials that come into contact with **BMS-262084**, including pipette tips, tubes, and gloves, should be considered contaminated waste.

### 3. Waste Segregation and Collection:

- Solid Waste:
  - Collect all solid waste contaminated with **BMS-262084** (e.g., weighing paper, contaminated PPE) in a dedicated, clearly labeled, and sealed hazardous waste container.
  - Do not mix with non-hazardous waste.
- Liquid Waste:
  - Collect all liquid waste containing **BMS-262084** (e.g., unused solutions, solvents from cleaning) in a dedicated, clearly labeled, and sealed hazardous waste container.
  - The container should be compatible with the solvents used (e.g., a container suitable for DMSO if it was used as a solvent).
- Sharps Waste:
  - Any sharps (needles, razor blades) contaminated with **BMS-262084** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.

#### 4. Final Disposal:

- All waste containers must be clearly labeled with the contents, including the name "**BMS-262084**" and any solvents present.
- Arrange for pick-up and disposal by a licensed hazardous waste disposal company.
- Provide the disposal company with all available information on the compound's chemical class and biological activity to ensure proper handling and disposal, likely through high-temperature incineration.

## Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **BMS-262084** in a research laboratory setting.



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Caption: Workflow for the safe disposal of **BMS-262084**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. A small-molecule factor XIa inhibitor produces antithrombotic efficacy with minimal bleeding time prolongation in rabbits - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Disposal Guidance for BMS-262084]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667191#bms-262084-proper-disposal-procedures]

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